

# Nafamostat mesylate solubility and preparation for in vitro assays

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## Compound of Interest

Compound Name: Nafamostat

Cat. No.: B1217035

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## Application Notes and Protocols for Nafamostat Mesylate

Topic: **Nafamostat** Mesylate Solubility and Preparation for in vitro Assays

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Nafamostat** mesylate, also known as FUT-175, is a potent, broad-spectrum, and reversible serine protease inhibitor.[1] It targets a wide array of proteases including trypsin, tryptase, thrombin, and coagulation factors Xa and XIIa.[1][2][3] Its inhibitory action extends to the complement and kallikrein-kinin systems.[1][2] Due to its ability to inhibit transmembrane protease, serine 2 (TMPRSS2), **nafamostat** mesylate has gained significant attention for its antiviral properties, particularly its effectiveness in blocking the entry of coronaviruses like MERS-CoV and SARS-CoV-2 into host cells.[1] These application notes provide essential data on the solubility, stability, and preparation of **nafamostat** mesylate for use in in vitro experimental settings.

## Physicochemical Properties

- Molecular Formula:  $C_{19}H_{17}N_5O_2 \cdot 2CH_3SO_3H$ [1]
- Molecular Weight: 539.59 g/mol

- Appearance: White to beige powder[4]
- CAS Number: 82956-11-4[1]

## Solubility Data

**Nafamostat** mesylate is soluble in several common laboratory solvents. Solubility can be enhanced by using fresh, anhydrous solvents, as moisture may reduce solubility.[5] For some solvents, ultrasonic treatment may be necessary to achieve maximum solubility.[6]

Solvent	Concentration	Molarity (approx.)	Notes	Reference
DMSO	100 mg/mL	185.32 mM	Use fresh DMSO; moisture can reduce solubility.	[5]
50 mg/mL	92.66 mM	Ultrasonic treatment may be needed.	[1][6]	
Water	100 mM	~54 mg/mL	[7]	
50 mg/mL	92.66 mM	[1]		
Ethanol	20 mg/mL	37.06 mM	[8]	
DMF	20 mg/mL	37.06 mM	[8]	

## Storage and Stability

Proper storage is critical to maintain the potency and integrity of **nafamostat** mesylate.

Form	Storage Temperature	Duration	Notes	Reference
Lyophilized Powder	Room Temperature	24 Months	Store in a dry, desiccated environment.	[1]
-20°C	3 Years	Keep container tightly closed and protect from moisture.	[5]	
Stock Solution (in Solvent)	-80°C	1 Year	Aliquot to prevent repeated freeze-thaw cycles.	[1][5][9]
-20°C	1 Month	[5]		
4°C	1 Month	[1]		

#### Stability Notes:

- The hydrolysis of **nafamostat** mesylate in aqueous solutions can be accelerated by the presence of sodium bisulfite.[10]
- The compound is stable in common intravenous infusion solutions (0.9% w/v sodium chloride and 5% w/v glucose) for up to 24 hours at room temperature.[11][12]
- In extracted plasma, **nafamostat** degrades at a rate of approximately 4.7% per hour at 5°C, highlighting its instability in biological matrices containing esterases.[11][12]

## Experimental Protocols

### Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution for serial dilution.

#### Materials:

- **Nafamostat** mesylate powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes

#### Procedure:

- Before opening, bring the vial of **nafamostat** mesylate powder to room temperature.<sup>[7]</sup>
- To prepare a 100 mM stock solution, add 1.853 mL of DMSO per 10 mg of **nafamostat** mesylate powder.
  - Calculation:  $(10 \text{ mg} / 539.59 \text{ mg/mmol}) = 0.01853 \text{ mmol}$ .  $(0.01853 \text{ mmol} / 100 \text{ mmol/L}) = 0.0001853 \text{ L} = 185.3 \text{ }\mu\text{L}$ . For ease of measurement, scale up as needed (e.g., 1.853 mL for 100 mg). A common vendor instruction is to reconstitute 10 mg in 1.23 mL of DMSO for a 15 mM stock.<sup>[1]</sup>
- Vortex the solution thoroughly to ensure the powder is completely dissolved. Gentle warming or sonication can be used if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.<sup>[1]</sup>
- Store the aliquots at -80°C for long-term storage (up to 1 year).<sup>[5]</sup>

## Preparation of Working Solutions for in vitro Assays

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or assay buffer.

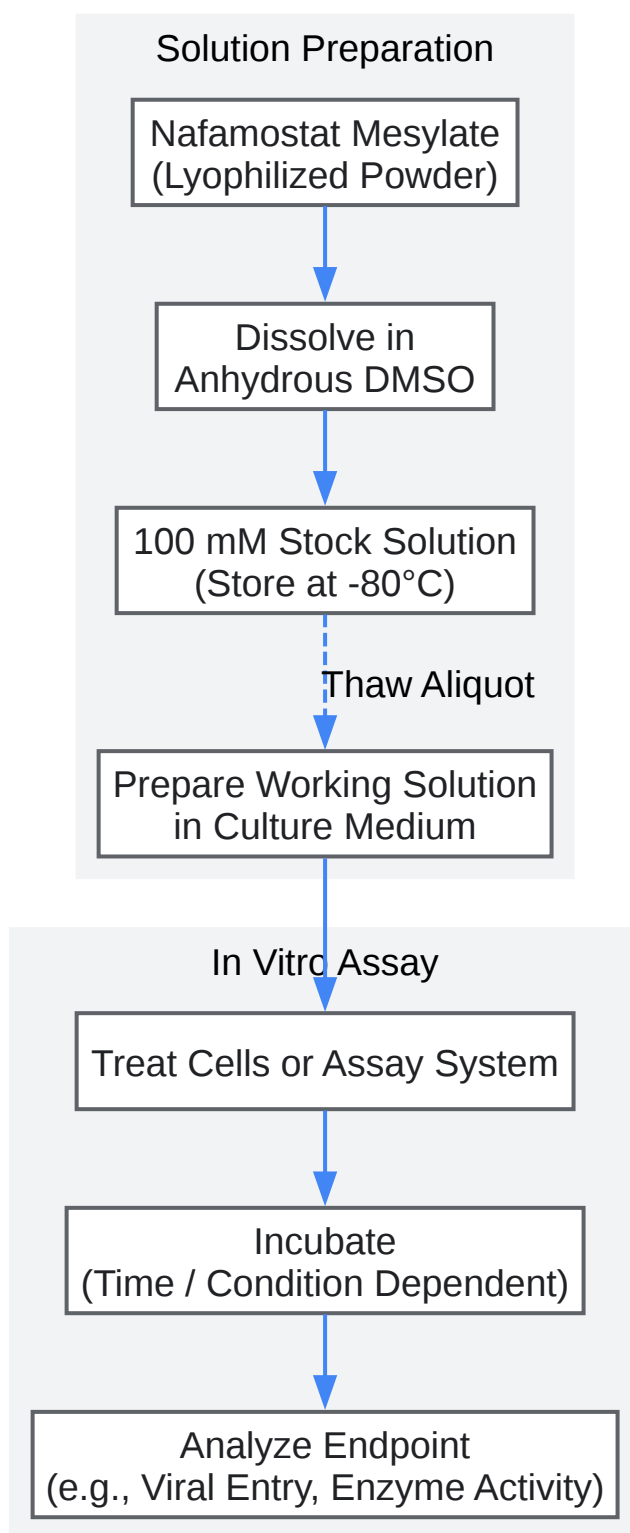
#### Procedure:

- Thaw a single aliquot of the 100 mM **nafamostat** mesylate stock solution at room temperature.
- Perform serial dilutions in sterile cell culture medium or assay buffer to achieve the desired final concentration.
  - Important: The final concentration of DMSO in the assay should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity or off-target effects. Ensure the vehicle control contains an equivalent concentration of DMSO.
- For example, to prepare a 100  $\mu\text{M}$  working solution, first create an intermediate dilution (e.g., 1:100) of the 100 mM stock in media to get a 1 mM solution. Then, dilute this 1 mM solution 1:10 in the final assay volume.
- Mix gently but thoroughly before adding to the cells or assay plate.
- Working concentrations can vary widely depending on the assay; for example,  $\text{EC}_{50}$  for MERS-CoV inhibition was 22.50  $\mu\text{M}$ , while concentrations of 0.1-10  $\mu\text{M}$  have been used to study cancer cell invasiveness.[\[1\]](#)[\[6\]](#)

## Diagrams

### Experimental Workflow

The following diagram outlines the general workflow for preparing **nafamostat** mesylate for use in a typical in vitro cell-based assay.



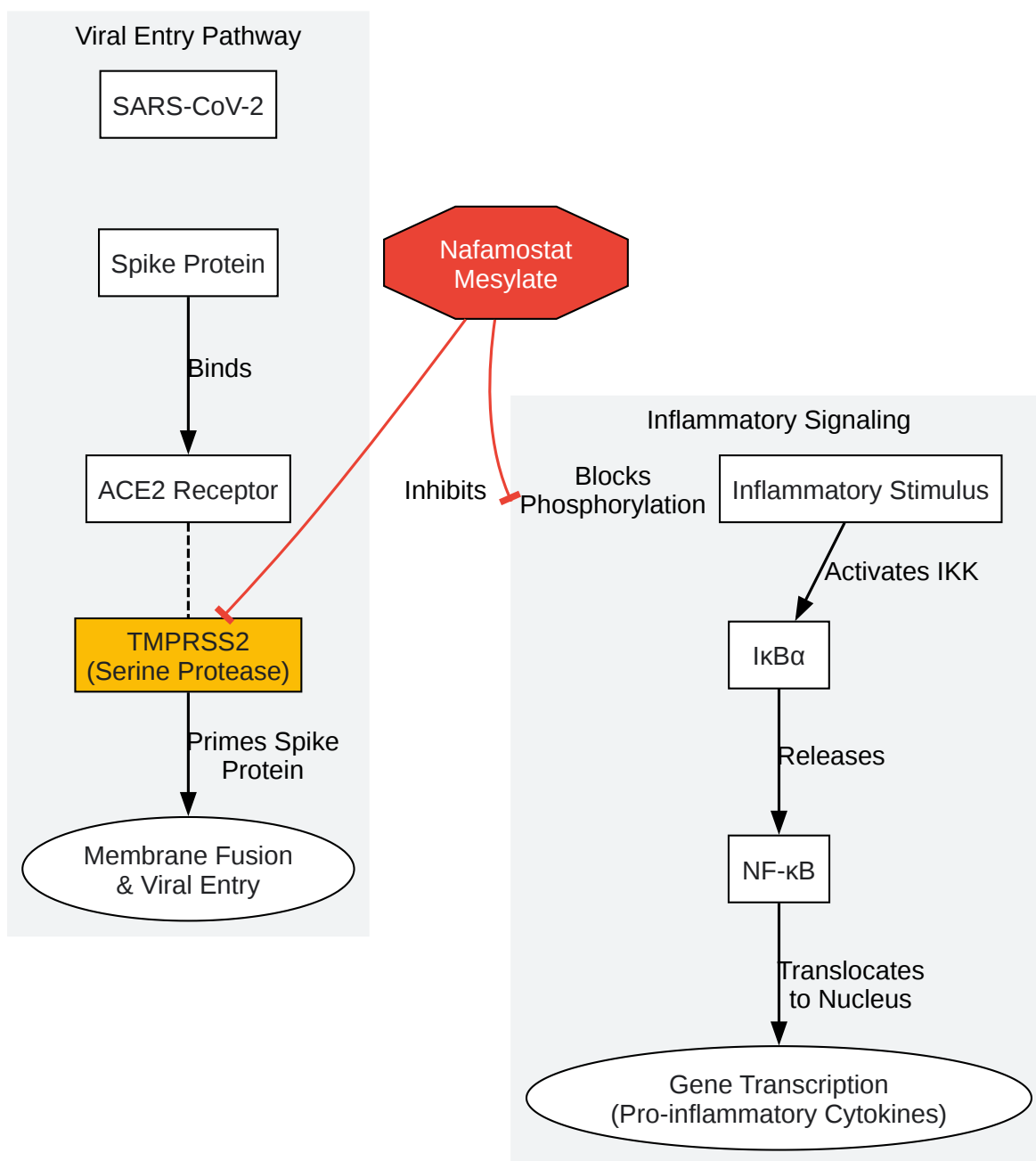
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Caption: Workflow for **nafamostat** mesylate preparation and use.

## Mechanism of Action: Inhibition of Viral Entry and Inflammation

**Nafamostat** mesylate inhibits serine proteases crucial for both viral entry and inflammatory signaling cascades.

## Nafamostat Mesylate: Dual Inhibitory Action

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Caption: **Nafamostat** inhibits viral entry and inflammatory pathways.



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